

Preparing Ilorasertib Hydrochloride Stock Solutions: An Application Note and Protocol

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Compound of Interest

Compound Name: *Ilorasertib hydrochloride*

Cat. No.: *B2426967*

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Abstract

This document provides a comprehensive guide for the preparation, storage, and handling of **Ilorasertib hydrochloride** stock solutions for in vitro and in vivo research applications.

Ilorasertib hydrochloride is a potent, ATP-competitive multi-kinase inhibitor targeting Aurora kinases (A, B, and C), Vascular Endothelial Growth Factor Receptors (VEGFRs), and Platelet-Derived Growth Factor Receptors (PDGFRs).^{[1][2]} Accurate preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This protocol outlines the necessary materials, step-by-step procedures, and important quality control considerations.

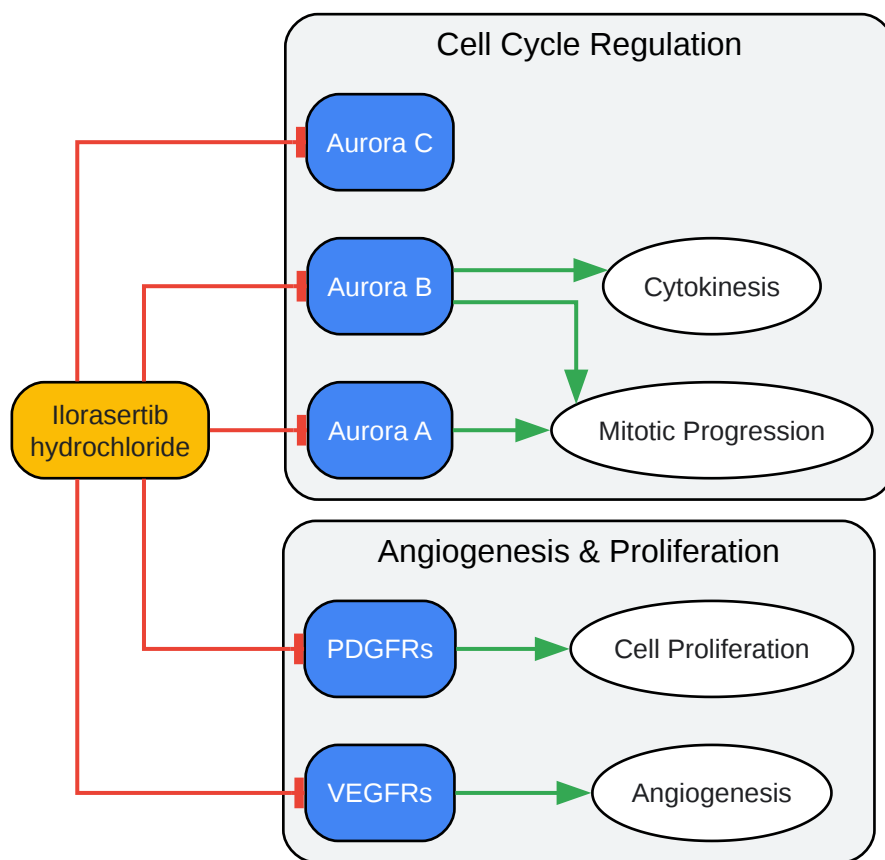
Chemical Properties and Data

A summary of the key quantitative data for **Ilorasertib hydrochloride** is presented in Table 1. This information is essential for accurate concentration calculations and solution preparation.

Property	Value	Reference
Synonyms	ABT-348 hydrochloride	[3]
CAS Number	1847485-91-9	[4]
Molecular Formula	C ₂₅ H ₂₂ ClFN ₆ O ₂ S	[4][5]
Molecular Weight	525.0 g/mol	[4][5]
Solubility in DMSO	≥ 41.67 mg/mL (≥ 79.37 mM)	[4][5][6]
Purity	≥ 98%	[5][7]

Signaling Pathway Inhibition

Ilorasertib hydrochloride exerts its biological effects by inhibiting multiple key signaling pathways involved in cell cycle regulation and angiogenesis. A diagram illustrating the primary targets of Ilorasertib is provided below.



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Caption: **Ilorasertib hydrochloride** inhibits Aurora kinases and receptor tyrosine kinases.

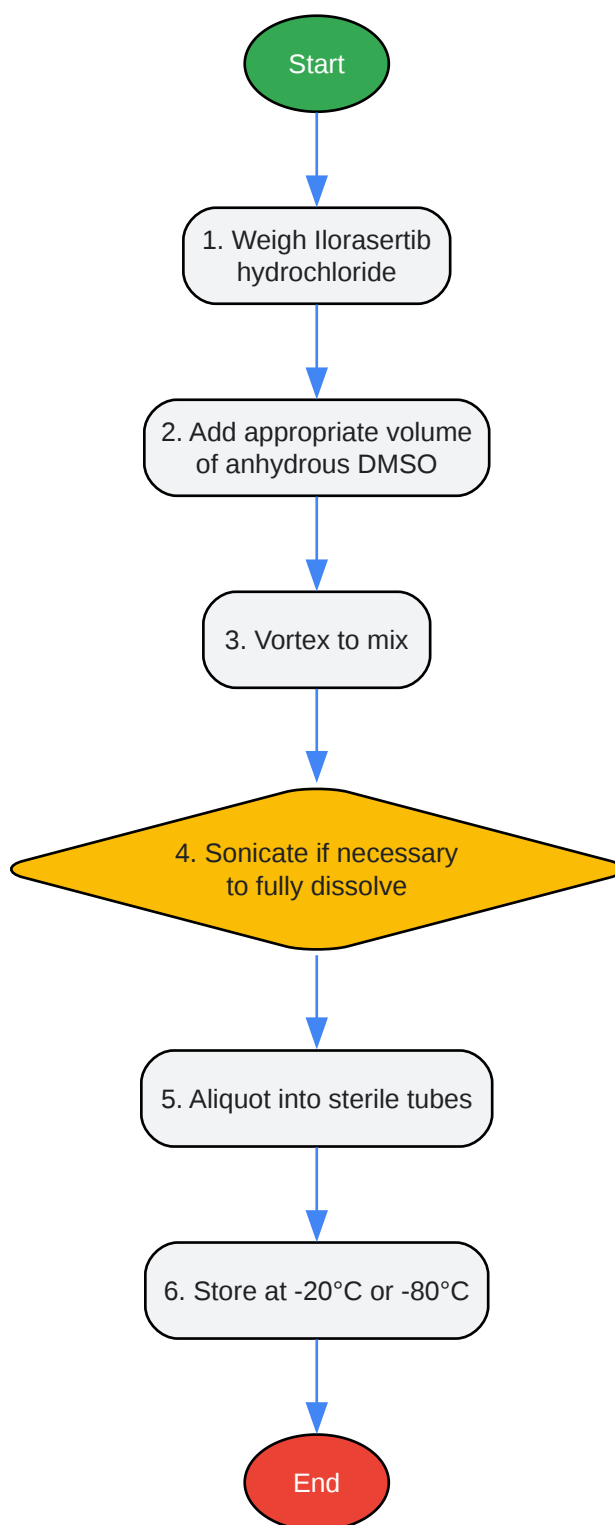
Experimental Protocols

Materials

- **Ilorasertib hydrochloride** powder (purity \geq 98%)
- Dimethyl sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile, nuclease-free microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath
- Sterile serological pipettes and pipette tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Stock Solution Preparation Workflow

The following diagram outlines the general workflow for preparing a concentrated stock solution of **Ilorasertib hydrochloride**.



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Caption: Workflow for preparing **Iloraseritib hydrochloride** stock solution.

Detailed Protocol for a 10 mM Stock Solution

This protocol provides instructions for preparing a 10 mM stock solution of **Ilorasertib hydrochloride**. Adjust volumes as needed for different desired concentrations.

- **Preparation:** Don appropriate PPE. Ensure the analytical balance is calibrated and the work area is clean.
- **Weighing:** Carefully weigh out the desired amount of **Ilorasertib hydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.25 mg of the compound (Molecular Weight = 525.0 g/mol).
- **Solvent Addition:** Transfer the weighed powder to a sterile microcentrifuge tube. Using a calibrated pipette, add the calculated volume of anhydrous DMSO. For 5.25 mg, add 1 mL of DMSO to achieve a 10 mM concentration.
- **Dissolution:** Close the tube tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- **Sonication (if necessary):** Visually inspect the solution for any undissolved particles. If the solution is not clear, place the tube in an ultrasonic bath for 5-10 minutes, or until the solid is completely dissolved.^[4]
- **Aliquoting:** Once the **Ilorasertib hydrochloride** is fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, nuclease-free microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[6] Clearly label all tubes with the compound name, concentration, date of preparation, and solvent.

Quality Control and Best Practices

- **Solvent Quality:** Always use high-purity, anhydrous DMSO to prevent degradation of the compound. Hygroscopic DMSO can significantly impact solubility.^[6]

- **Accurate Measurements:** Use a calibrated analytical balance and calibrated pipettes to ensure the final concentration is accurate.
- **Sterility:** Maintain sterile technique throughout the process, especially if the stock solution will be used for cell culture experiments.
- **Avoid Repeated Freeze-Thaw Cycles:** Aliquoting the stock solution is crucial to preserve its stability and activity.[3]
- **Solubility Confirmation:** Always visually confirm that the compound is fully dissolved before use. The presence of precipitate indicates an inaccurate solution concentration.
- **Documentation:** Keep a detailed record of each stock solution preparation, including the lot number of the compound, the final concentration, the date of preparation, and the name of the preparer.

By following these guidelines, researchers can confidently prepare **Ilorasertib hydrochloride** stock solutions that are accurate, stable, and suitable for a wide range of experimental applications.

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